

Personal protective equipment for handling 2,3-Diphenylbutane-2,3-diol

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Compound of Interest

Compound Name: 2,3-Diphenylbutane-2,3-diol

Cat. No.: B167368

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Essential Safety and Handling Guide for 2,3-Diphenylbutane-2,3-diol

For immediate reference, this guide outlines critical safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **2,3-Diphenylbutane-2,3-diol** (CAS No. 1636-34-6).

While the toxicological properties of **2,3-Diphenylbutane-2,3-diol** have not been fully investigated, it is imperative to handle it with the utmost care, adhering to established laboratory safety standards for chemical reagents. The information herein is compiled from available safety data for similar compounds and general chemical handling procedures.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2,3-Diphenylbutane-2,3-diol**.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Glasses/Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. [1] Inspect gloves prior to use and use proper removal technique.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn. For tasks with a higher risk of splashes or spills, consider a chemical-resistant apron or coveralls.
Respiratory Protection	Respirator (if needed)	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced, particularly when generating dusts. [1]

First Aid Measures

In the event of exposure, immediate action is crucial. The following are first aid guidelines.

Exposure Route	First Aid Procedure
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	In case of contact, flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists. [1]
Ingestion	If swallowed, do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Call a poison control center and seek medical aid. [1]
Inhalation	If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [1]

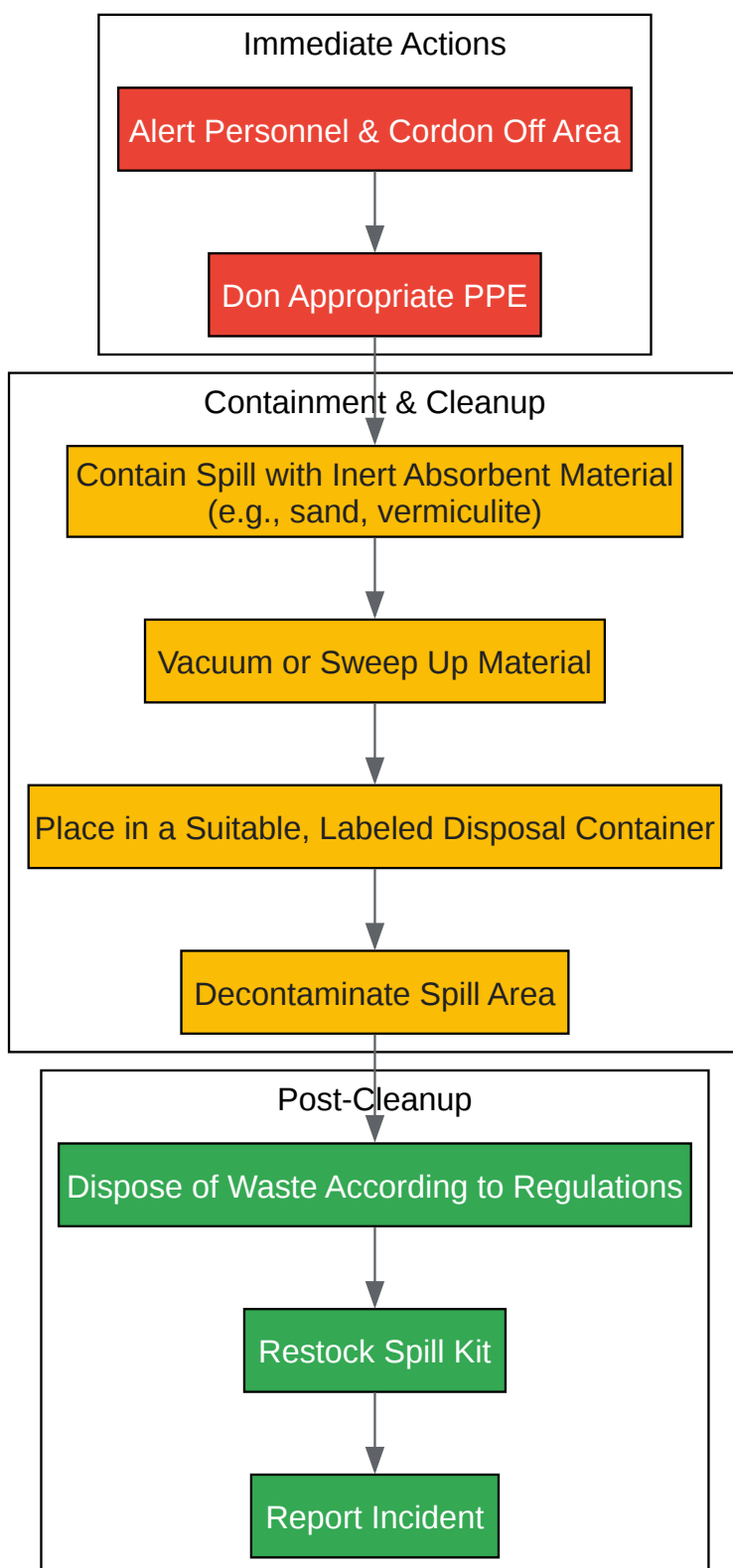
Operational and Disposal Plans

Handling and Storage:

- Wash thoroughly after handling.[\[1\]](#)
- Use with adequate ventilation.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store in a cool, dry area, as recommended storage temperature is between 2-8°C.
- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.

Spill Response Workflow:

The following diagram outlines the procedural steps for responding to a chemical spill of **2,3-Diphenylbutane-2,3-diol**.



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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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